

Essential Safety and Operational Guidance for Handling SGE-201

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Compound of Interest

Compound Name: SGE-201

Cat. No.: B15619547

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **SGE-201**, a potent allosteric modulator of N-methyl-D-aspartate (NMDA) receptors. The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this research compound. Given that a specific Safety Data Sheet (SDS) for **SGE-201** is not publicly available, these recommendations are based on general best practices for handling novel chemical compounds in a laboratory setting.

Compound Identification and Properties

Property	Value
Chemical Name	(3S,8S,9S,10R,13R,14S,17R)-17-((R)-5-hydroxy-5-methylhexan-2-yl)-10,13-dimethyl-2,3,4,7,8,9,10,11,12,13,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-3-ol[1]
Synonyms	SGE 201, delta5,6-3-oxynorcholenyl)dimethylcarbinol[1]
CAS Number	35882-85-0[1]
Molecular Formula	C26H44O2[1]
Molecular Weight	388.64 g/mol [1]

Personal Protective Equipment (PPE)

Due to the absence of a specific Safety Data Sheet (SDS) for **SGE-201**, a cautious approach to personal protection is mandatory. The following PPE is required at all times when handling **SGE-201**.

PPE Category	Minimum Requirement
Hand Protection	Nitrile gloves. Change gloves immediately if contaminated.
Eye Protection	Safety glasses with side shields or chemical safety goggles.
Skin and Body Protection	A standard laboratory coat. Ensure it is fully buttoned.
Respiratory Protection	Not generally required if handled in a well-ventilated area or a chemical fume hood. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator is recommended.

Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and dark place.[\[1\]](#)
- For short-term storage (days to weeks), maintain at 0 - 4°C.[\[1\]](#)
- For long-term storage (months to years), store at -20°C.[\[1\]](#)

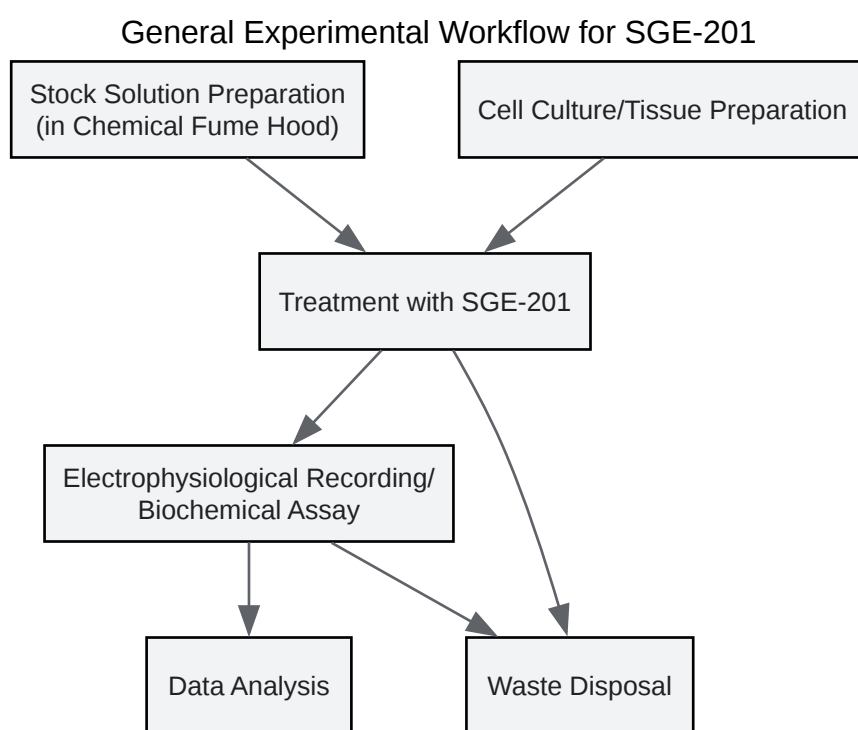
Preparation of Solutions:

- All handling of solid **SGE-201** and preparation of stock solutions should be conducted in a chemical fume hood to minimize inhalation exposure.

- Research articles indicate that **SGE-201** can be prepared as a concentrated stock in 100% DMSO.[2]

Experimental Workflow:

The following diagram outlines a general workflow for experiments involving **SGE-201**, from preparation to data analysis.



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Caption: A generalized workflow for in-vitro experiments using **SGE-201**.

Disposal Plan

All waste materials contaminated with **SGE-201** must be treated as hazardous chemical waste.

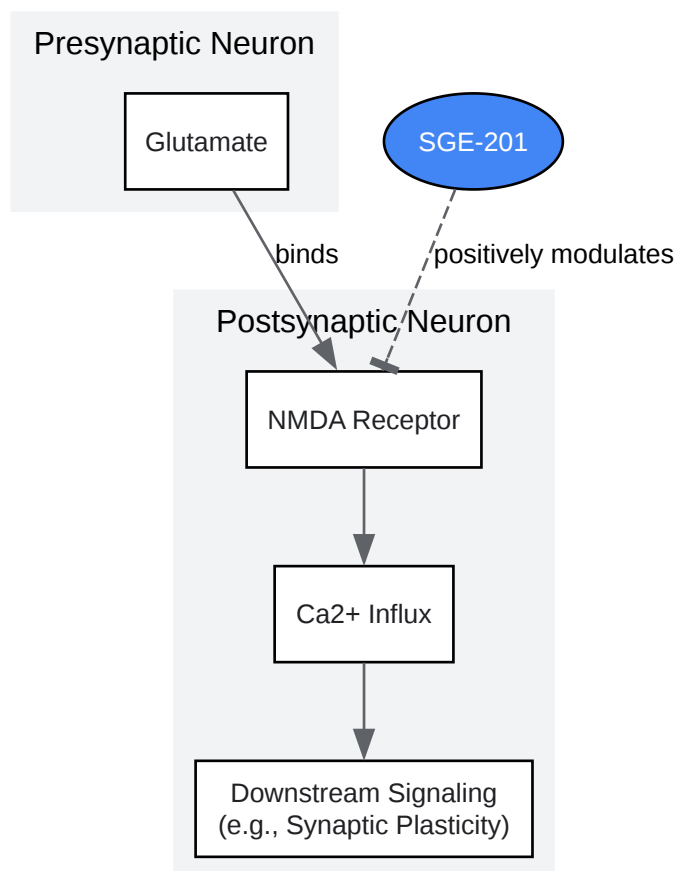
Waste Type	Disposal Procedure
Solid Waste	(e.g., contaminated gloves, pipette tips, paper towels) Collect in a dedicated, sealed, and clearly labeled hazardous waste container.
Liquid Waste	(e.g., unused solutions, cell culture media containing SGE-201) Collect in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not pour down the drain.
Empty Containers	If the container held acutely toxic waste, it must be managed as hazardous waste. Otherwise, triple rinse the container with a suitable solvent, collect the rinsate as hazardous liquid waste, and then dispose of the container according to institutional guidelines. ^[3]

Follow all local, state, and federal regulations for hazardous waste disposal.^[4]^[5]

Signaling Pathway

SGE-201 is a positive allosteric modulator of NMDA receptors.^[1] It enhances the function of these receptors, which are critical for excitatory synaptic transmission in the central nervous system.

SGE-201 Modulation of NMDA Receptor Signaling



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Caption: **SGE-201** enhances NMDA receptor activity, leading to increased calcium influx.

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